

A Technical Guide to the Spectroscopic Characterization of 5-Methyl-2-thiohydantoin

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Compound of Interest

Compound Name: 5-Methyl-2-thiohydantoin

Cat. No.: B1598239

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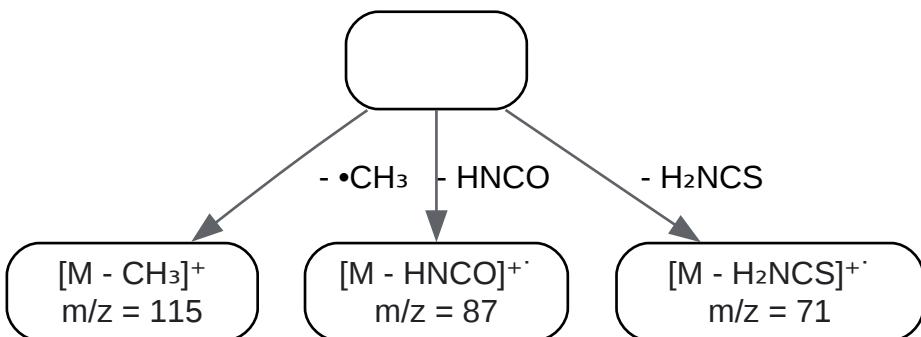
Introduction

5-Methyl-2-thiohydantoin is a five-membered heterocyclic compound belonging to the thiohydantoin class, which are sulfur analogs of hydantoins.^[1] These scaffolds are of significant interest in medicinal chemistry due to their wide range of biological activities, including potential anticancer, antimicrobial, antiviral, and antidiabetic properties.^{[2][3][4]} Given their therapeutic potential, the unambiguous structural confirmation and purity assessment of thiohydantoin derivatives are paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose.

This guide provides an in-depth analysis of the key spectroscopic data for **5-Methyl-2-thiohydantoin**. It is designed to serve as a practical reference for researchers, offering not only characteristic data but also the underlying principles and standardized protocols for data acquisition. The insights herein are synthesized from established literature on thiohydantoin characterization, ensuring a foundation of scientific accuracy and reliability.^[5]

Molecular Structure

The foundational step in any spectroscopic analysis is a clear understanding of the molecule's structure. **5-Methyl-2-thiohydantoin** features a five-membered ring containing two nitrogen atoms, a carbonyl group at C4, a thiocarbonyl group at C2, and a methyl substituent at the C5 chiral center.



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